

Application Notes and Protocols: 3'-Methylacetophenone in the Fragrance and Flavor Industry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Methylacetophenone

Cat. No.: B052093

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3'-Methylacetophenone (CAS No. 585-74-0), also known as m-methylacetophenone, is an aromatic ketone with potential applications in the fragrance and flavor industries.[1][2][3] It is a colorless to pale yellow liquid with a characteristic sweet, floral, and fruity aroma, often with honey-like undertones.[1] This document provides detailed application notes, experimental protocols, and relevant data for the use of **3'-Methylacetophenone**, addressing its organoleptic properties, regulatory context, and methods for its evaluation.

Regulatory and Safety Context

A critical consideration for the application of **3'-Methylacetophenone** is its regulatory status. While its isomer, 4'-methylacetophenone (CAS 122-00-9), is listed as FEMA GRAS (Generally Recognized as Safe) with FEMA number 2677, **3'-methylacetophenone** does not currently hold this status.[4][5] This is a crucial distinction, as the lack of FEMA GRAS recognition implies that it is not approved for use as a flavoring agent in food products in the United States. This aligns with information from some industry resources which state that 3-methyl acetophenone is "not for fragrance use" and "not for flavor use".[6] However, other sources describe it as a fragrance ingredient used in products like perfumes, soaps, and lotions.[1][7] For fragrance applications, its use would be governed by other regulations and standards, such as those set

by the International Fragrance Association (IFRA). It is imperative for any user of this ingredient to verify its current regulatory status and adhere to all applicable guidelines.

Data Presentation

Physicochemical Properties of 3'-Methylacetophenone

Property	Value	Reference
CAS Number	585-74-0	[2][3]
Molecular Formula	C ₉ H ₁₀ O	[2][3]
Molecular Weight	134.18 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[1]
Odor Profile	Sweet, floral, fruity, honey-like	[1]
Boiling Point	218-220 °C	
Melting Point	-9 °C	
Flash Point	85 °C (185 °F)	[6]
Solubility	Sparingly soluble in water	[1]
Specific Gravity	~1.007 - 1.013 @ 20°C	[6]
Refractive Index	~1.527 - 1.532 @ 20°C	[6]

Organoleptic Profile

Attribute	Description
Primary Notes	Sweet, Floral
Secondary Notes	Fruity, Honey
Potential Applications	Perfumes, soaps, lotions, and other cosmetic products (subject to regulatory approval)

Experimental Protocols

Protocol 1: Sensory Evaluation of 3'-Methylacetophenone

Objective: To characterize the odor profile of **3'-Methylacetophenone** and determine its odor detection threshold.

Materials:

- **3'-Methylacetophenone**
- Odor-free solvent (e.g., diethyl phthalate or ethanol)
- Glass vials with caps
- Olfactory smelling strips
- Panel of trained sensory analysts

Procedure:

- Sample Preparation:
 - Prepare a series of dilutions of **3'-Methylacetophenone** in the chosen solvent. A common starting point is a 10% solution, followed by serial dilutions (e.g., 1%, 0.1%, 0.01%, etc.).
- Odor Profile Description:
 - Dip a smelling strip into the 1% solution of **3'-Methylacetophenone**.
 - Allow the solvent to evaporate for a few seconds.
 - Present the strip to the sensory panelists and ask them to describe the odor characteristics using standardized descriptors.
- Odor Detection Threshold Determination:
 - Present the panelists with the series of dilutions in ascending order of concentration.

- For each dilution, ask the panelists if they can detect an odor.
- The odor detection threshold is the lowest concentration at which a majority of the panel can detect the odor.

Protocol 2: Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify the specific contribution of **3'-Methylacetophenone** to a complex fragrance mixture.

Materials:

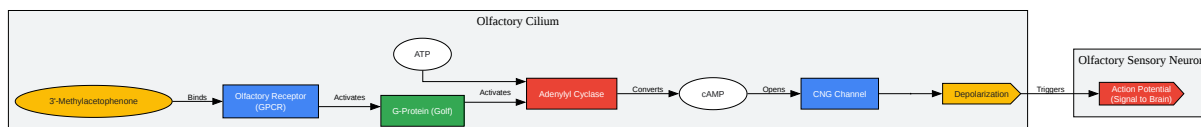
- Gas chromatograph with an olfactometry port
- Mass spectrometer (for compound identification)
- Sample containing **3'-Methylacetophenone** in a fragrance base
- Trained human assessor

Procedure:

- Sample Injection:
 - Inject a sample of the fragrance mixture into the GC.
- GC Separation:
 - The volatile compounds in the mixture are separated based on their boiling points and polarity as they pass through the GC column.
- Olfactory Detection:
 - The effluent from the GC column is split between the mass spectrometer and the olfactometry port.

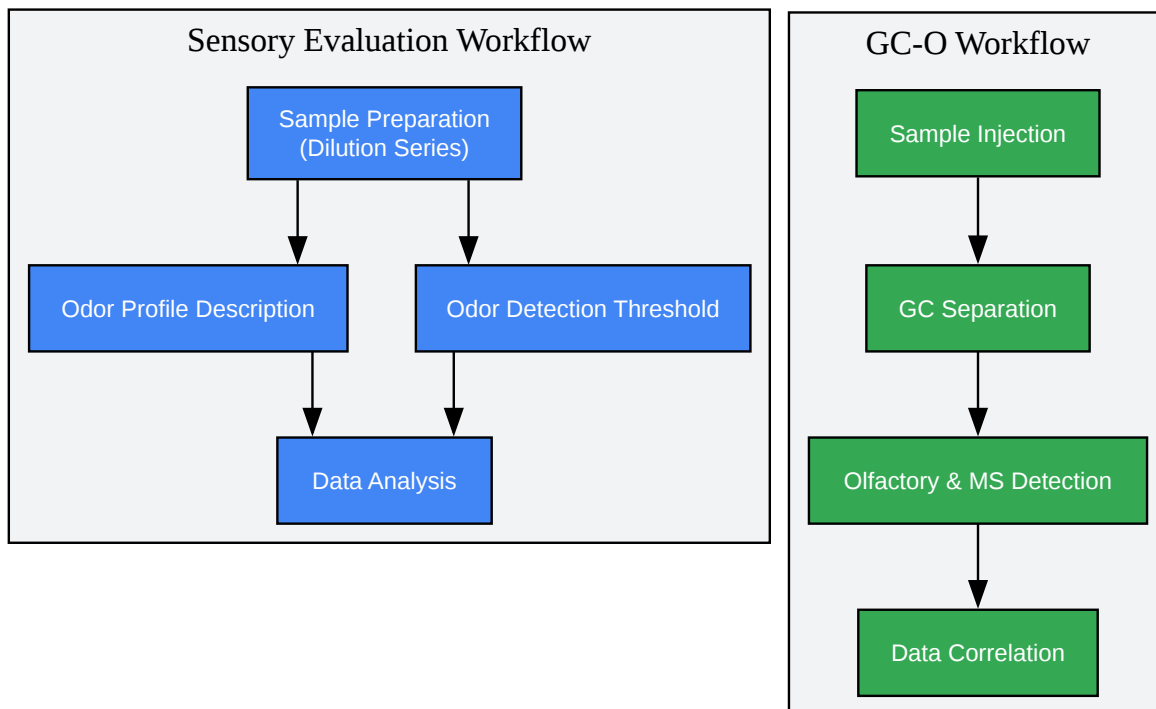
- A trained assessor sniffs the effluent from the olfactometry port and records the time and description of any detected odors.
- Data Analysis:
 - The data from the mass spectrometer is used to identify the chemical compounds eluting at specific times.
 - The assessor's odor descriptions are correlated with the identified compounds to determine the specific aroma contribution of **3'-Methylacetophenone** in the context of the mixture.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Olfactory Signal Transduction Pathway for **3'-Methylacetophenone**.



[Click to download full resolution via product page](#)

Caption: Experimental Workflows for Fragrance Ingredient Evaluation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [guidechem.com](https://www.guidechem.com) [guidechem.com]
- 2. 585-74-0 CAS MSDS (3'-Methylacetophenone) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 3'-Methylacetophenone One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. femaflavor.org [femaflavor.org]

- 5. hfppappexternal.fda.gov [hfppappexternal.fda.gov]
- 6. 3-methyl acetophenone, 585-74-0 [thegoodscentscompany.com]
- 7. Methyl Acetophenone - Hekserij [eng.hekserij.nl]
- To cite this document: BenchChem. [Application Notes and Protocols: 3'-Methylacetophenone in the Fragrance and Flavor Industry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052093#application-of-3-methylacetophenone-in-fragrance-and-flavor-industry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com